

# An In-depth Technical Guide to the Material Safety of 4-Iodoaniline- $^{13}\text{C}_6$

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## Compound of Interest

Compound Name: 4-Iodoaniline- $^{13}\text{C}_6$

Cat. No.: B15143796

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for 4-Iodoaniline- $^{13}\text{C}_6$ , a stable isotope-labeled compound used in research and drug development. Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for the  $^{13}\text{C}_6$  isotopologue, this document synthesizes information from available data for 4-Iodoaniline- $^{13}\text{C}_6$  and its unlabeled counterpart, 4-Iodoaniline. The toxicological and chemical properties are expected to be nearly identical.

## Section 1: Chemical and Physical Properties

4-Iodoaniline- $^{13}\text{C}_6$  is a light brown to brown solid.<sup>[1]</sup> The introduction of six Carbon-13 atoms increases its molecular weight compared to the unlabeled compound. Key physical and chemical properties are summarized below.

Property	4-Iodoaniline- <sup>13</sup> C <sub>6</sub>	4-Iodoaniline	Reference
CAS Number	233600-80-1	540-37-4	[1][2]
Molecular Formula	<sup>13</sup> C <sub>6</sub> H <sub>6</sub> IN	C <sub>6</sub> H <sub>6</sub> IN	[1][3]
Molecular Weight	224.98 g/mol	219.02 g/mol	[1][4]
Appearance	Light brown to brown solid	White to grey or blackish powder/crystals	[1][3][4][5]
Melting Point	Not available	61-63 °C (lit.)	[3][5]
Boiling Point	Not available	268.7 ± 23.0 °C (Predicted)	[3]
Flash Point	Not available	116.3 °C	[3]
Solubility	Soluble in DMSO (100 mg/mL)	Slightly soluble in water; Soluble in chloroform, methanol, alcohol, and ether.	[1][3]
Vapor Pressure	Not available	0.00758 mmHg at 25°C	[3]
pKa	Not available	3.81 (at 25°C)	[3]

## Section 2: Hazard Identification and Safety Precautions

The primary hazards associated with 4-Iodoaniline are based on data for the unlabeled compound and should be considered applicable to 4-Iodoaniline-<sup>13</sup>C<sub>6</sub>.

GHS Hazard Classification:

- Acute Toxicity, Oral: Harmful if swallowed (H302).[4][6]
- Skin Corrosion/Irritation: Causes skin irritation (H315).[4][6]

- Serious Eye Damage/Eye Irritation: Causes serious eye irritation (H319).[6]
- Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation): May cause respiratory irritation (H335).[6]

#### Precautionary Statements:

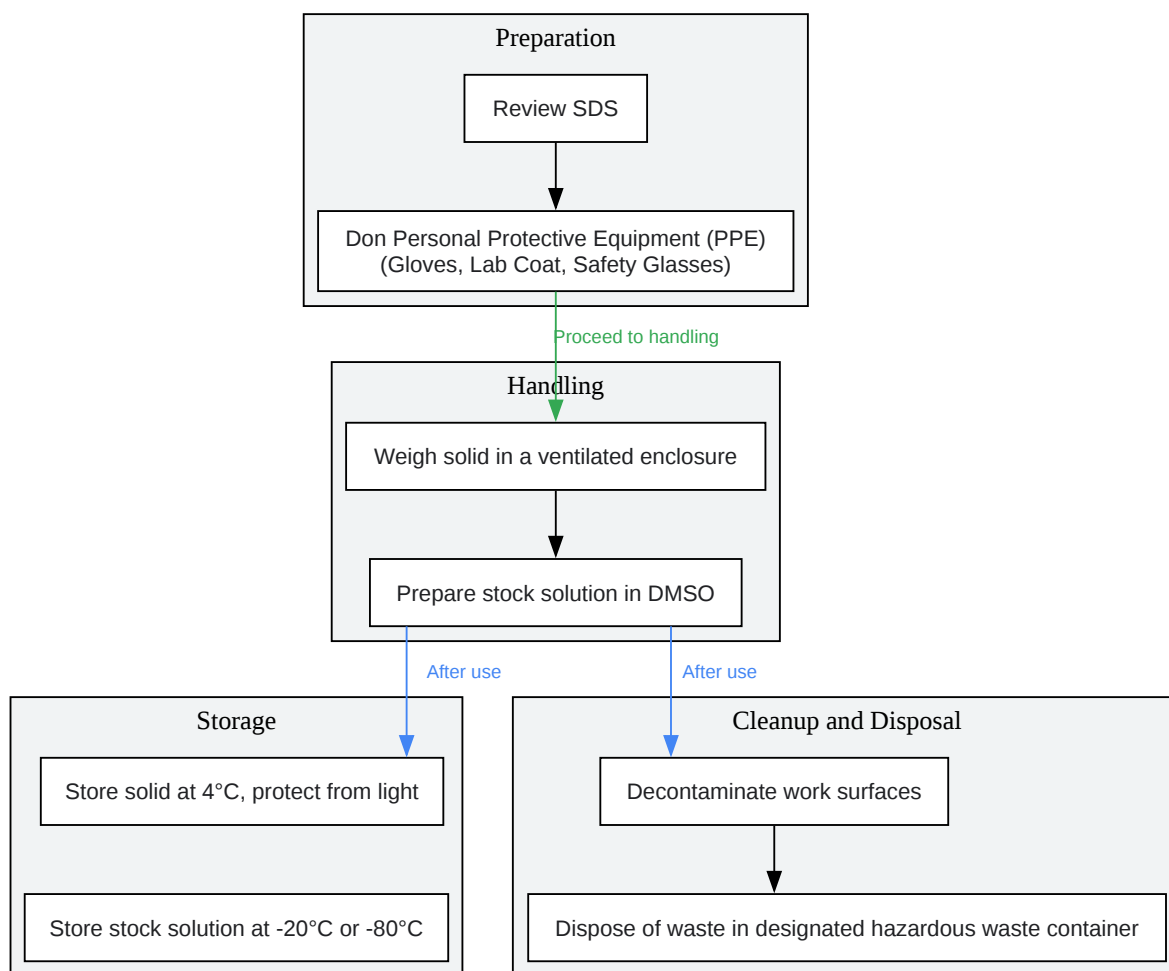
- Prevention: Avoid breathing dust, fume, gas, mist, vapors, or spray.[6][7] Wash skin thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.[7] Wear protective gloves, protective clothing, eye protection, and face protection.[7]
- Response: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][7]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[7]
- Disposal: Dispose of contents/container in accordance with local regulations.[7]

Absorption into the body may lead to the formation of methemoglobin, which can cause cyanosis.[6] The onset of symptoms may be delayed.[6]

## Section 3: Experimental Protocols and Handling

### Safe Handling Workflow

The following diagram outlines the recommended workflow for safely handling 4-Iodoaniline-<sup>13</sup>C<sub>6</sub> in a laboratory setting.



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Safe handling workflow for 4-Iodoaniline-<sup>13</sup>C<sub>6</sub>.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use safety glasses with side-shields conforming to appropriate government standards such as NIOSH (US) or EN 166 (EU).[7]
- Skin Protection: Handle with gloves. Wash and dry hands after use.[7]
- Body Protection: Wear appropriate protective clothing.[8]
- Respiratory Protection: For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

#### Storage Conditions:

- Solid: Store at 4°C and protect from light.[1] Keep the container tightly closed in a dry and well-ventilated place.[7] The compound is light-sensitive.[3]
- Stock Solutions: Store in a solvent at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[1]

#### Spill and Accidental Release Measures:

- Minor Spills: Remove all ignition sources. Clean up spills immediately, avoiding dust generation. Use dry clean-up procedures and place the material in a suitable, labeled container for waste disposal.[8]
- Major Spills: Evacuate the area and move upwind. Alert emergency responders to the location and nature of the hazard.[8]

#### First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6][7]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[6][7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[7]

- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6][7]

## Section 4: Experimental Protocols

While specific experimental protocols for 4-Iodoaniline- $^{13}\text{C}_6$  are proprietary to the user's research, general methodologies for the unlabeled compound are instructive.

Preparation of 4-Iodoaniline (for reference): A common method involves the reaction of aniline with iodine in the presence of sodium bicarbonate.[9]

- Aniline and sodium bicarbonate are added to water.
- Crushed iodine is slowly added with vigorous stirring.
- The mixture is stirred for approximately 20 minutes after the addition is complete.
- If the solution is yellow, a small amount of sodium bisulfite can be added for decolorization.
- The crude product is obtained by filtration and can be purified by recrystallization from ethanol.[9]

Use in Organic Synthesis: 4-Iodoaniline is a versatile reagent in organic synthesis, particularly in metal-catalyzed cross-coupling reactions such as Suzuki, Sonogashira, and Heck couplings.[10] The iodine atom serves as an excellent leaving group.[10] It is also used in the preparation of functionalized materials like phenyl functionalized graphene oxide and in palladium-catalyzed carbonylation reactions to produce polybenzamides.[10] The  $^{13}\text{C}_6$ -labeled version is invaluable for tracer studies and quantitative analysis in drug development processes.[1]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet. Researchers should always consult the most current SDS provided by the manufacturer before handling this chemical and adhere to all institutional and governmental safety regulations.

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